

MHY1485 solubility in DMSO and other organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MHY1485

Cat. No.: B15604177

[Get Quote](#)

Application Notes and Protocols for MHY1485

For Researchers, Scientists, and Drug Development Professionals

Abstract

MHY1485 is a potent, cell-permeable small molecule that functions as an activator of the mammalian target of rapamycin (mTOR), a crucial serine/threonine protein kinase.^{[1][2]} As a central regulator of cell growth, proliferation, metabolism, and survival, mTOR is a key component of two distinct protein complexes, mTORC1 and mTORC2.^[1] **MHY1485** has been shown to inhibit autophagy by preventing the fusion of autophagosomes with lysosomes.^{[2][3]} ^[4] These characteristics make **MHY1485** a valuable tool for investigating cellular processes regulated by mTOR signaling and for potential therapeutic applications. This document provides detailed information on the solubility of **MHY1485**, protocols for its use in cell culture, and methods for analyzing its effects on the mTOR signaling pathway.

MHY1485 Solubility

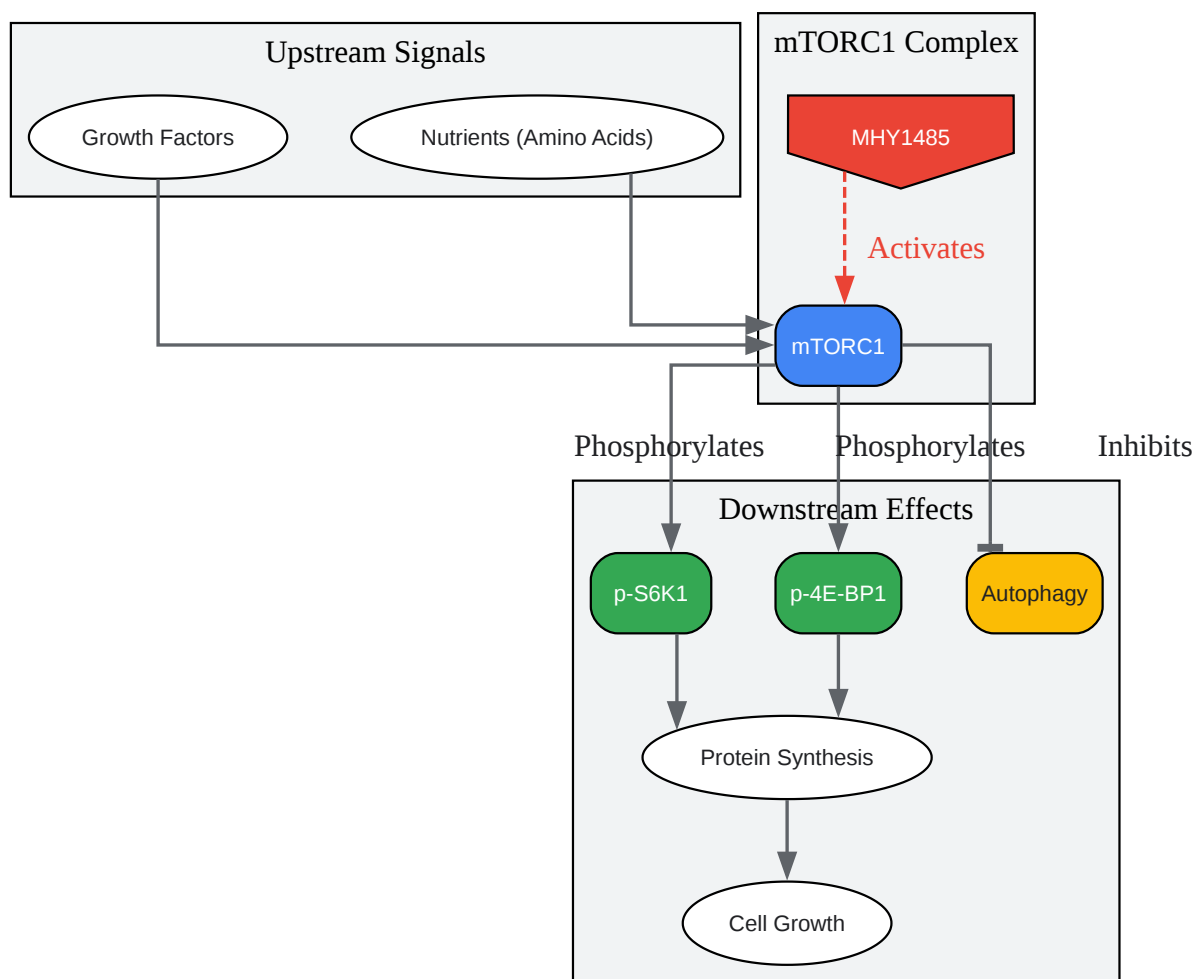
MHY1485 exhibits solubility in various organic solvents but is insoluble in aqueous solutions. Proper solvent selection is critical for the preparation of stock solutions and experimental working solutions. It is recommended to use freshly opened, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can negatively impact solubility.^{[2][5]}

Table 1: Solubility of **MHY1485** in Common Solvents

Solvent	Solubility	Notes
DMSO (Dimethyl Sulfoxide)	≥19.35 mg/mL[6]	Soluble up to 20 mg/mL.[1][7] For higher concentrations, warming at 37°C for 10 minutes and/or ultrasonication may be necessary.[6]
DMF (Dimethylformamide)	10 mg/mL[1][7]	-
Ethanol	Insoluble[2][5]	-
Water	Insoluble[2][3][5]	-

Mechanism of Action: mTOR Activation

MHY1485 activates the mTOR signaling pathway.[1][4] mTOR is a central kinase that integrates signals from growth factors, nutrients, and cellular energy status to regulate key cellular functions. **MHY1485**'s activation of mTOR leads to the phosphorylation of downstream targets such as S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), which in turn promote protein synthesis and cell growth.[5] Furthermore, **MHY1485** has been observed to suppress autophagy by inhibiting the fusion of autophagosomes and lysosomes.[3][4]



[Click to download full resolution via product page](#)

MHY1485 activates the mTORC1 signaling pathway.

Experimental Protocols

Preparation of MHY1485 Stock Solution

Materials:

- **MHY1485** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Protocol:

- Bring the **MHY1485** powder to room temperature before opening the vial.
- To prepare a 15 mM stock solution, reconstitute 5 mg of **MHY1485** powder in 0.86 mL of DMSO.[\[1\]](#)
- Vortex thoroughly to ensure complete dissolution. If necessary, warm the solution at 37°C for 10 minutes or sonicate.[\[6\]](#)
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 3 months or at -80°C for up to one year.[\[2\]](#) The lyophilized powder is stable for 24 months when stored at room temperature and desiccated.

In Vitro Treatment of Cultured Cells

Materials:

- Cultured cells of interest (e.g., Ac2F, HepG2, C2C12)
- Complete cell culture medium
- **MHY1485** stock solution (e.g., 15 mM in DMSO)
- Phosphate-buffered saline (PBS)

Protocol:

- Plate cells at the desired density in appropriate culture vessels and allow them to adhere overnight.
- On the day of treatment, dilute the **MHY1485** stock solution to the desired final concentration in pre-warmed complete cell culture medium. A typical working concentration ranges from 2

μM to 10 μM .[\[6\]](#)[\[8\]](#)[\[9\]](#)

- Remove the existing medium from the cells and wash once with sterile PBS.
- Add the medium containing the desired concentration of **MHY1485** to the cells. For control wells, add medium with an equivalent amount of DMSO.
- Incubate the cells for the desired period. Incubation times can vary from 1 hour to 24 hours depending on the experimental goals.[\[4\]](#)[\[5\]](#)
- Following incubation, proceed with downstream applications such as cell lysis for Western blot analysis or cell viability assays.

Western Blot Analysis of mTOR Pathway Activation

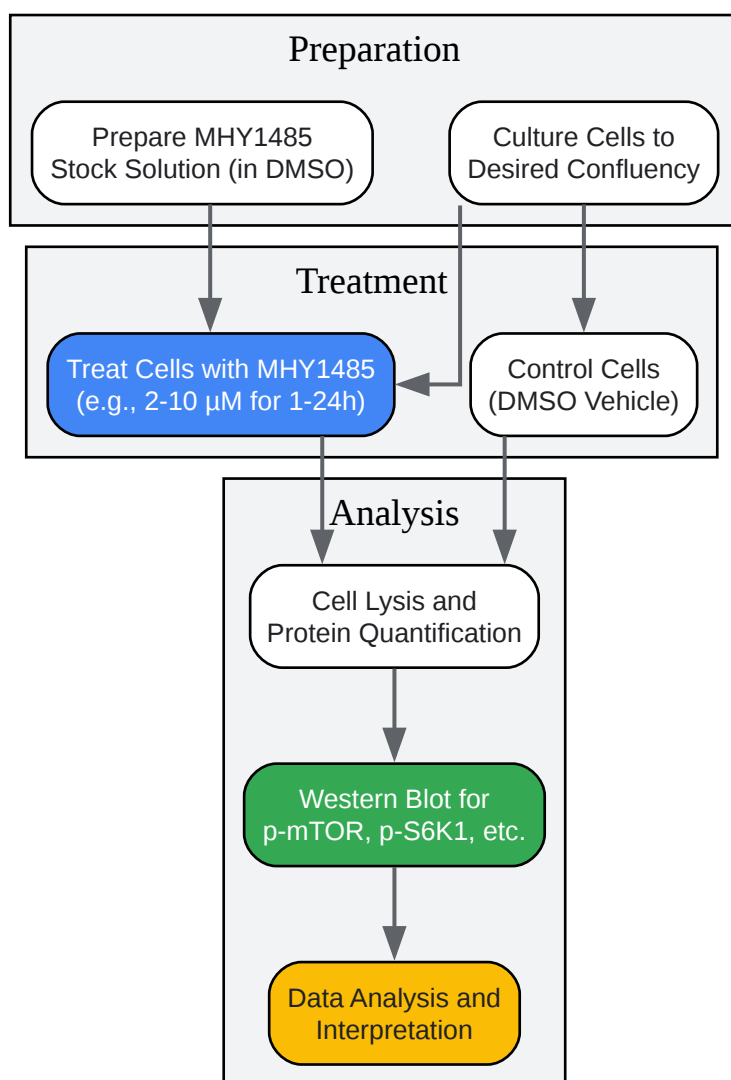
Materials:

- Treated and control cell pellets
- RIPA buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies (e.g., anti-phospho-mTOR (Ser2448), anti-mTOR, anti-phospho-S6K1, anti-S6K1, anti-phospho-4E-BP1, anti-4E-BP1)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Protocol:

- Wash the treated cells with ice-cold PBS and lyse them with RIPA buffer.[\[5\]](#)

- Determine the protein concentration of the lysates using a BCA assay.[\[5\]](#)
- Denature equal amounts of protein by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.[\[5\]](#)
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C with gentle agitation.
- Wash the membrane three times with TBST.
- Incubate the membrane with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Visualize the protein bands using a chemiluminescent substrate and an imaging system.



[Click to download full resolution via product page](#)

A typical workflow for studying the effects of **MHY1485**.

Concluding Remarks

MHY1485 is a valuable pharmacological tool for the in vitro and in vivo activation of the mTOR signaling pathway. Its ability to modulate fundamental cellular processes such as protein synthesis and autophagy makes it highly relevant for research in cancer, neurobiology, and metabolic disorders. The protocols outlined in this document provide a framework for utilizing **MHY1485** to investigate its biological effects. Researchers should optimize concentrations and treatment times based on the specific cell type and experimental design.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MHY1485 | Cell Signaling Technology [cellsignal.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. Inhibitory Effect of mTOR Activator MHY1485 on Autophagy: Suppression of Lysosomal Fusion - PMC [pmc.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- 6. apexbt.com [apexbt.com]
- 7. tribioscience.com [tribioscience.com]
- 8. researchgate.net [researchgate.net]
- 9. MHY1485 enhances X-irradiation-induced apoptosis and senescence in tumor cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [MHY1485 solubility in DMSO and other organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604177#mhy1485-solubility-in-dmsol-and-other-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com